

# Application Note and Protocol: Preparation of ENMD-2076 Tartrate Stock Solution

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## Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1683880

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## Introduction

ENMD-2076 is a potent, orally bioavailable, multi-target kinase inhibitor with significant anti-proliferative and anti-angiogenic activities.<sup>[1][2]</sup> Its tartrate salt form is commonly used in preclinical research. The compound primarily targets Aurora A kinase, a key regulator of mitosis, and various tyrosine kinases involved in angiogenesis, such as Vascular Endothelial Growth Factor Receptors (VEGFRs) and Fibroblast Growth Factor Receptors (FGFRs).<sup>[1][2][3]</sup> Proper preparation of a stock solution is a critical first step for accurate and reproducible in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **ENMD-2076 Tartrate** stock solutions for research use.

## Quantitative Data Summary

The physical and chemical properties of **ENMD-2076 Tartrate** are summarized in the table below. This data is essential for calculating the required mass for stock solution preparation and understanding its solubility characteristics.

Property	Value
Chemical Name	(E)-N-(5-methyl-1H-pyrazol-3-yl)-6-(4-methylpiperazin-1-yl)-2-styrylpyrimidin-4-amine 2,3-dihydroxysuccinate
Molecular Weight	525.56 g/mol
CAS Number	1291074-87-7
Solubility	DMSO: $\geq 100$ mg/mL ( $\geq 190.27$ mM)[4][5] Water: 1 mg/mL[6] Ethanol: 1 mg/mL[6]
Appearance	Solid
Storage (Powder)	-20°C for up to 3 years[4]
Storage (Stock Solution)	Aliquot and store at -80°C for up to 6-12 months or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.[4][7]

## Experimental Protocol: Preparation of a 10 mM ENMD-2076 Tartrate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), the recommended solvent for achieving high concentration and stability.

### Materials and Equipment

- **ENMD-2076 Tartrate** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or sterile vials
- Pipettes and sterile pipette tips
- Vortex mixer

- Optional: Water bath or heat block set to 37°C

### Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Refer to the Safety Data Sheet (SDS) for **ENMD-2076 Tartrate** for complete safety and handling information.

### Procedure

- Pre-warming the Solvent: Warm the DMSO to room temperature if stored refrigerated. For compounds with lower solubility, briefly warming the solvent at 37°C can aid dissolution.[8]
- Calculating the Required Mass: To prepare a 10 mM stock solution, use the following formula:  $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} / 1000$

Example for 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 525.56 \text{ g/mol} / 1000 = 5.26 \text{ mg}$

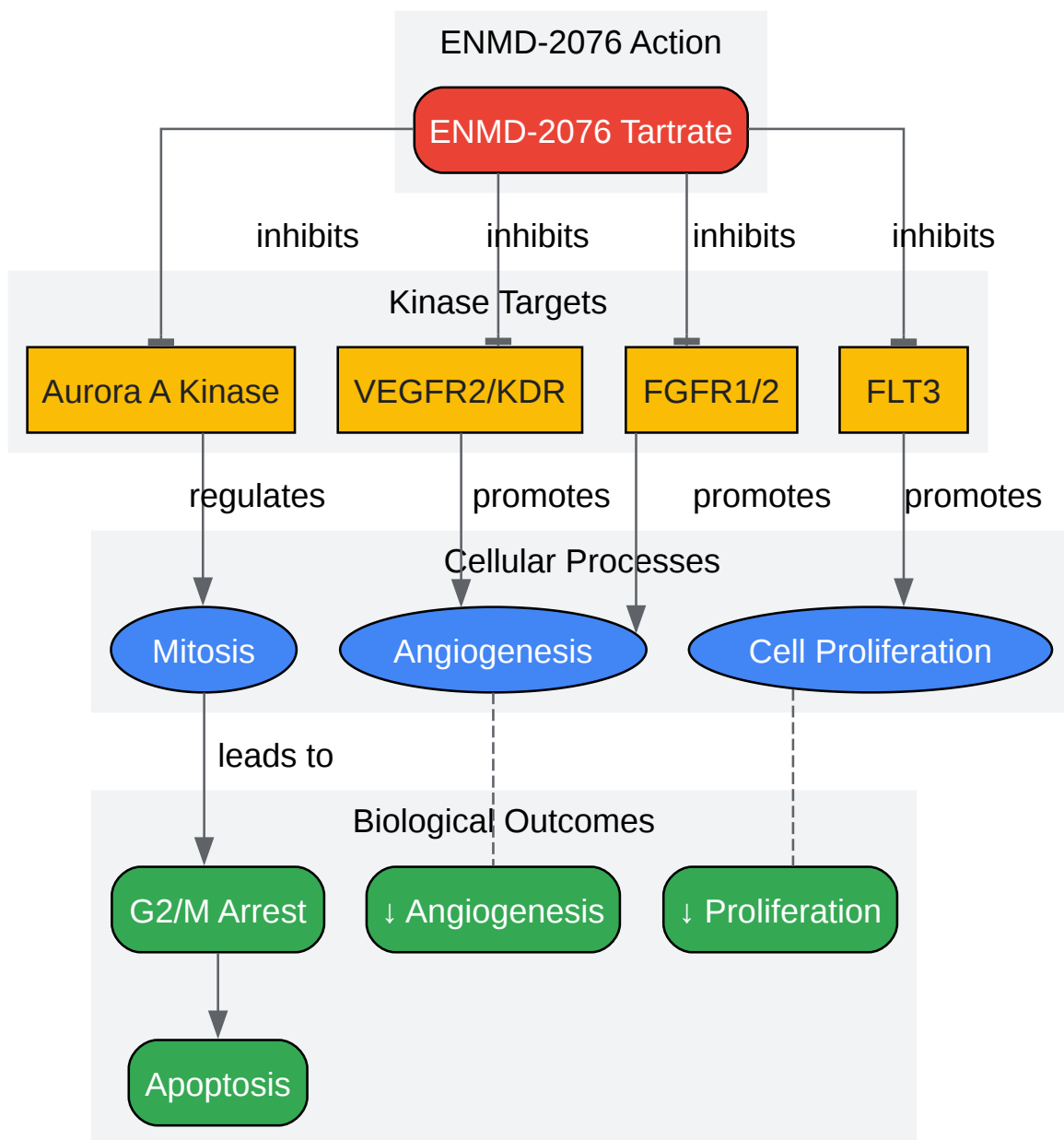
- Weighing the Compound: Accurately weigh 5.26 mg of **ENMD-2076 Tartrate** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution: a. Add 1 mL of high-purity DMSO to the tube containing the **ENMD-2076 Tartrate** powder. b. Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. c. Visually inspect the solution to ensure there are no visible particulates. If dissolution is slow, gentle warming at 37°C for 10 minutes or brief sonication can be applied.[8]
- Storage and Handling: a. Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.[7] b. Clearly label each aliquot with the compound name, concentration,

solvent, and date of preparation. c. Store the aliquots at -80°C for long-term storage (up to 12 months) or at -20°C for short-term storage (up to 1 month).<sup>[4]</sup>

## Visualizations

### ENMD-2076 Signaling Pathway

ENMD-2076 exerts its anti-cancer effects by inhibiting key signaling pathways involved in cell proliferation and angiogenesis. It shows high selectivity for Aurora A kinase over Aurora B.<sup>[2][6]</sup> Additionally, it potently inhibits several receptor tyrosine kinases, including FLT3, VEGFR2/KDR, and FGFR1/2, thereby blocking downstream signaling required for tumor growth and blood vessel formation.<sup>[1][3][6]</sup>

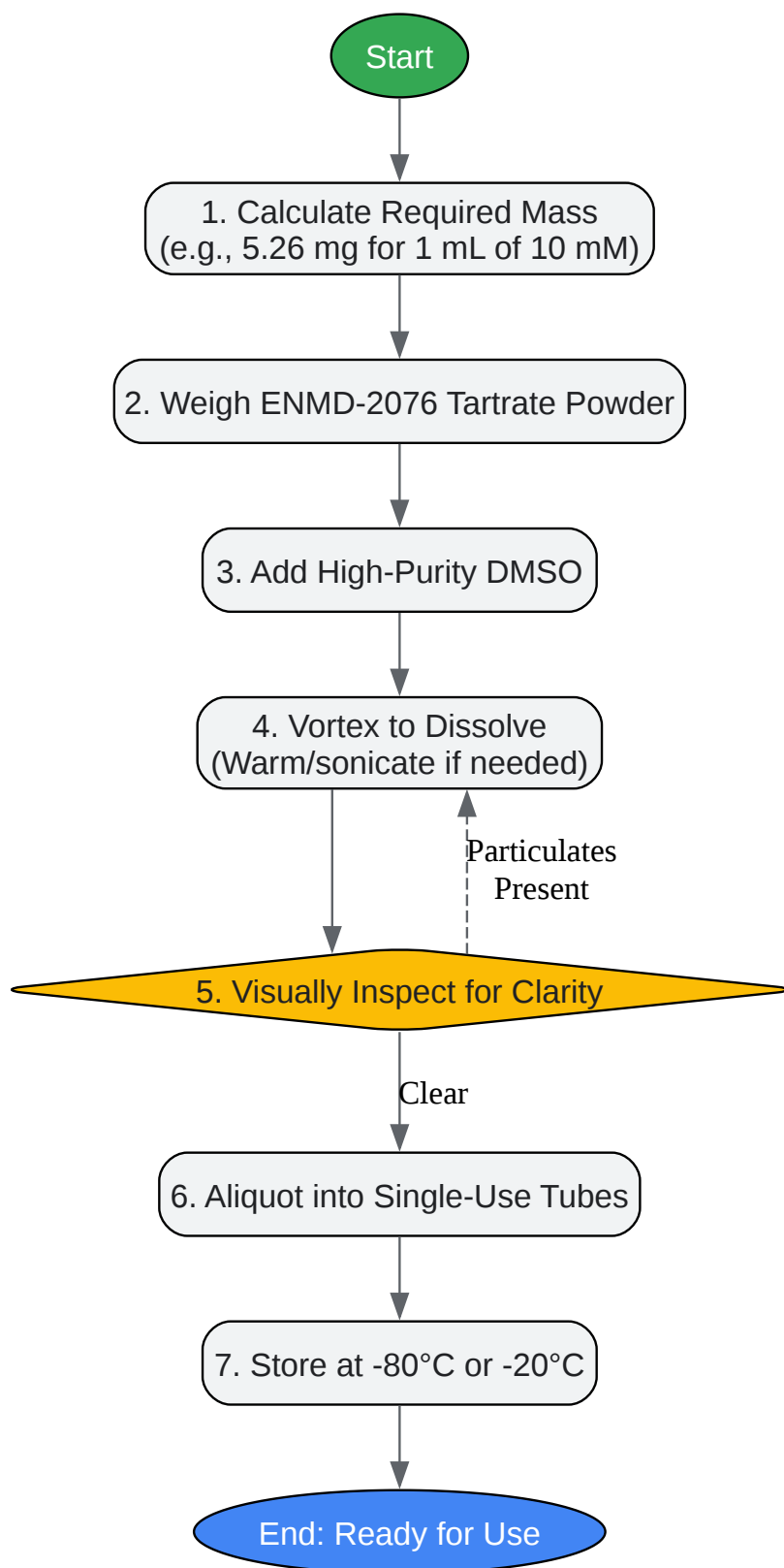


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Caption: Mechanism of action of **ENMD-2076 Tartrate**.

#### Experimental Workflow for Stock Solution Preparation

The following diagram outlines the sequential steps for preparing the **ENMD-2076 Tartrate** stock solution, from initial calculation to final storage.



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Caption: Workflow for preparing **ENMD-2076 Tartrate** stock solution.

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## References

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